

Health and safety considerations for tert-Butanol in the lab

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Compound of Interest

Compound Name: *tert-Butanol*

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An In-depth Technical Guide to the Health and Safety of **tert-Butanol** in the Laboratory

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling and use of **tert-Butanol** (TBA) in a laboratory setting. Adherence to these guidelines is crucial for ensuring a safe working environment and minimizing potential risks to personnel.

Chemical and Physical Properties

tert-Butanol, also known as 2-methyl-2-propanol, is a colorless, volatile liquid or crystalline solid with a camphor-like odor.^{[1][2]} It is miscible with water.^[3] Understanding its physical and chemical properties is fundamental to its safe handling.

Property	Value	References
CAS Number	75-65-0	[3][4]
Molecular Formula	C ₄ H ₁₀ O	[4]
Molecular Weight	74.12 g/mol	[4]
Appearance	Colorless liquid or crystalline solid	[1]
Odor	Camphor-like	[2][5]
Boiling Point	83 °C (181.4 °F)	[3][5]
Melting/Freezing Point	25 - 25.5 °C (77 - 77.9 °F)	[5]
Vapor Pressure	36 mbar @ 20 °C	[3]
Vapor Density	2.55 - 2.6 (air=1)	[6]
Specific Gravity	0.775 - 0.786 g/cm ³	[3][5]
Water Solubility	Miscible	[2][3]
pH	7 (at 20°C)	[7]

Flammability and Fire Hazards

tert-Butanol is a highly flammable liquid and vapor, posing a significant fire hazard in the laboratory.[1][8] Vapors are heavier than air and may travel to a source of ignition and flash back.[1][3] Containers may explode when heated.[1][3]

Parameter	Value	References
Flash Point	11 °C (51.8 °F) - Closed Cup	[3][5]
Autoignition Temperature	470 - 490 °C (878 - 914 °F)	[3][5]
Flammable/Explosive Limits	LEL: 2.4% UEL: 8.0%	[3][9]
NFPA 704 Rating	Health: 2, Flammability: 3, Instability: 0	[1][5]

Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[1][3] Water may be ineffective in fighting fires but can be used to cool fire-exposed containers.[1]

Hazardous Combustion Products: Fire produces poisonous gases, including carbon monoxide (CO), carbon dioxide (CO₂), and isobutylene.[1][3]

Health Hazards and Toxicology

tert-Butanol can affect the body if it is inhaled, ingested, or comes into contact with the skin.[1][10] It is irritating to the skin, eyes, and respiratory system.[1][8][11]

Routes of Exposure and Effects:

- Inhalation: Harmful if inhaled.[4][8] Can cause nose and throat irritation, coughing, and wheezing.[1] High concentrations may lead to central nervous system depression with symptoms like headache, dizziness, drowsiness, confusion, and passing out.[1][12]
- Skin Contact: Causes skin irritation.[11] Prolonged or repeated contact can lead to drying, cracking, and redness.[1] It can be absorbed through the skin.[1]
- Eye Contact: Causes serious eye irritation.[4][8]
- Ingestion: May cause nausea, vomiting, and diarrhea.[1]

Toxicological Data:

The single-dose systemic toxicity of **tert-butanol** is considered low.[11][13]

Metric	Value	Species	References
LD ₅₀ (Oral)	2743 - 3500 mg/kg	Rat	[5][12]
LD ₅₀ (Oral)	3559 mg/kg	Rabbit	[9][12]
LD ₅₀ (Dermal)	>2000 mg/kg	Rabbit	[3][14]
LC ₅₀ (Inhalation)	>31 mg/L/4h	Rat	[3]

Carcinogenicity and Other Chronic Effects:

- **tert-Butanol** is not classifiable as a human carcinogen (ACGIH A4).[\[12\]](#)[\[14\]](#)
- It is not considered a genotoxin and does not have specific effects on reproduction or development.[\[11\]](#)[\[13\]](#)
- Target organs for toxicity have been identified as the kidney in male rats and the urinary bladder in both rats and mice.[\[11\]](#)[\[13\]](#)
- Long-term exposure may affect the liver and kidneys.[\[1\]](#)

Occupational Exposure Limits

To ensure worker safety, several organizations have established occupational exposure limits for **tert-Butanol**.

Organization	Limit	Value
OSHA (PEL)	8-hr TWA	100 ppm (300 mg/m ³) [1] [15]
ACGIH (TLV)	8-hr TWA	100 ppm [1]
NIOSH (REL)	10-hr TWA	100 ppm (300 mg/m ³) [1] [2] [15]
NIOSH (STEL)	15-min	150 ppm (450 mg/m ³) [1] [2] [15]
NIOSH (IDLH)	1,600 ppm [1] [15]	

TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; TLV: Threshold Limit Value; REL: Recommended Exposure Limit; STEL: Short-Term Exposure Limit; IDLH: Immediately Dangerous to Life or Health.

Experimental Protocols

General Protocol for Handling and Use

This protocol outlines the essential steps for safely handling **tert-Butanol** in a laboratory setting.

Caption: General workflow for safely handling **tert-Butanol**.

Protocol for Quantitative Risk Assessment

A quantitative risk assessment for the use of **tert-Butanol** involves evaluating the level of exposure in relation to established occupational exposure limits (OELs). This is a simplified representation of the logic involved.

- Identify the Task: Define the specific laboratory procedure involving **tert-Butanol**.
- Estimate Exposure: Determine the potential airborne concentration of **tert-Butanol** based on the quantity used, duration of the task, and existing ventilation. Air monitoring may be necessary for accurate assessment.
- Compare with OELs: Compare the estimated exposure level to the OSHA PEL, ACGIH TLV, and NIOSH REL.
- Determine Risk Level:
 - Low Risk: Exposure is well below all OELs. Standard operating procedures and PPE are sufficient.
 - Medium Risk: Exposure approaches or may intermittently exceed OELs. Enhanced controls are required.
 - High Risk: Exposure consistently exceeds OELs. The task should not proceed without significant changes to engineering controls or procedures.

Engineering and Personal Protective Equipment (PPE)

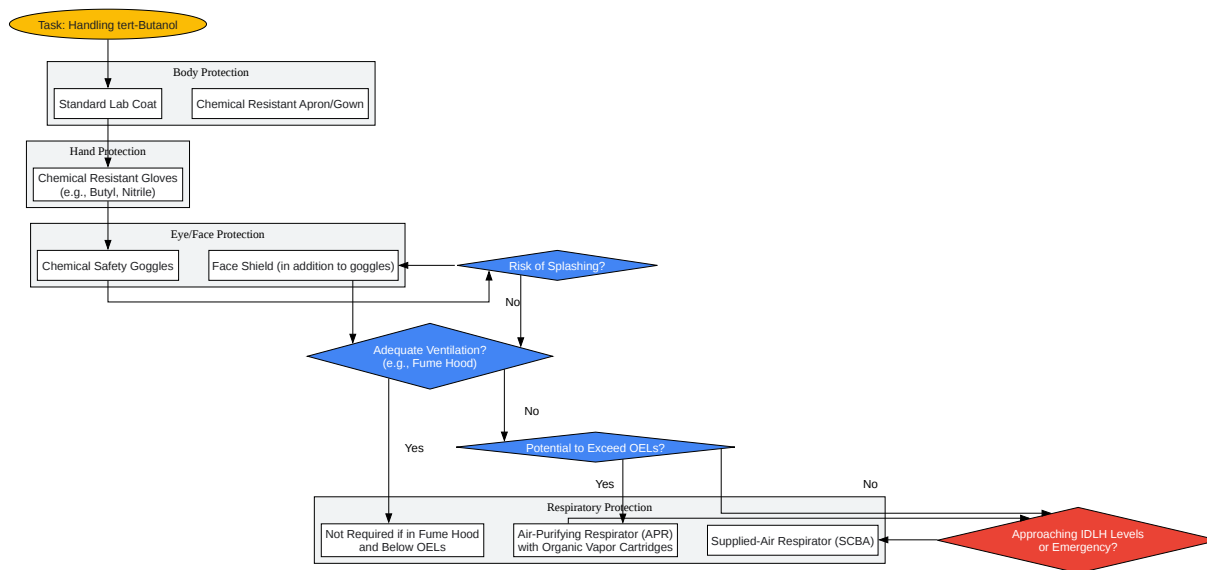
Engineering Controls

- Ventilation: Use in a well-ventilated area. Local exhaust ventilation, such as a chemical fume hood, is essential to keep airborne concentrations below exposure limits.[\[5\]](#)
- Safety Equipment: Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.[\[5\]](#)

- Explosion-Proof Equipment: Use explosion-proof electrical, ventilating, and lighting equipment.[\[16\]](#)

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical. The following diagram illustrates the decision-making process for PPE selection.



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Caption: Decision tree for selecting appropriate PPE.

- Eye/Face Protection: Wear chemical safety goggles.[1][16] A face shield should be worn in addition to goggles when there is a risk of splashing.[1]
- Skin Protection: Wear appropriate protective gloves (e.g., Butyl, Nitrile) and clothing to prevent skin contact.[1][17] An impervious lab coat or apron is recommended.[16]
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, use a NIOSH-approved respirator.[1] For concentrations >100 ppm, a full facepiece air-purifying respirator with organic vapor cartridges is recommended. For higher concentrations or unknown levels, a supplied-air respirator should be used.[1]

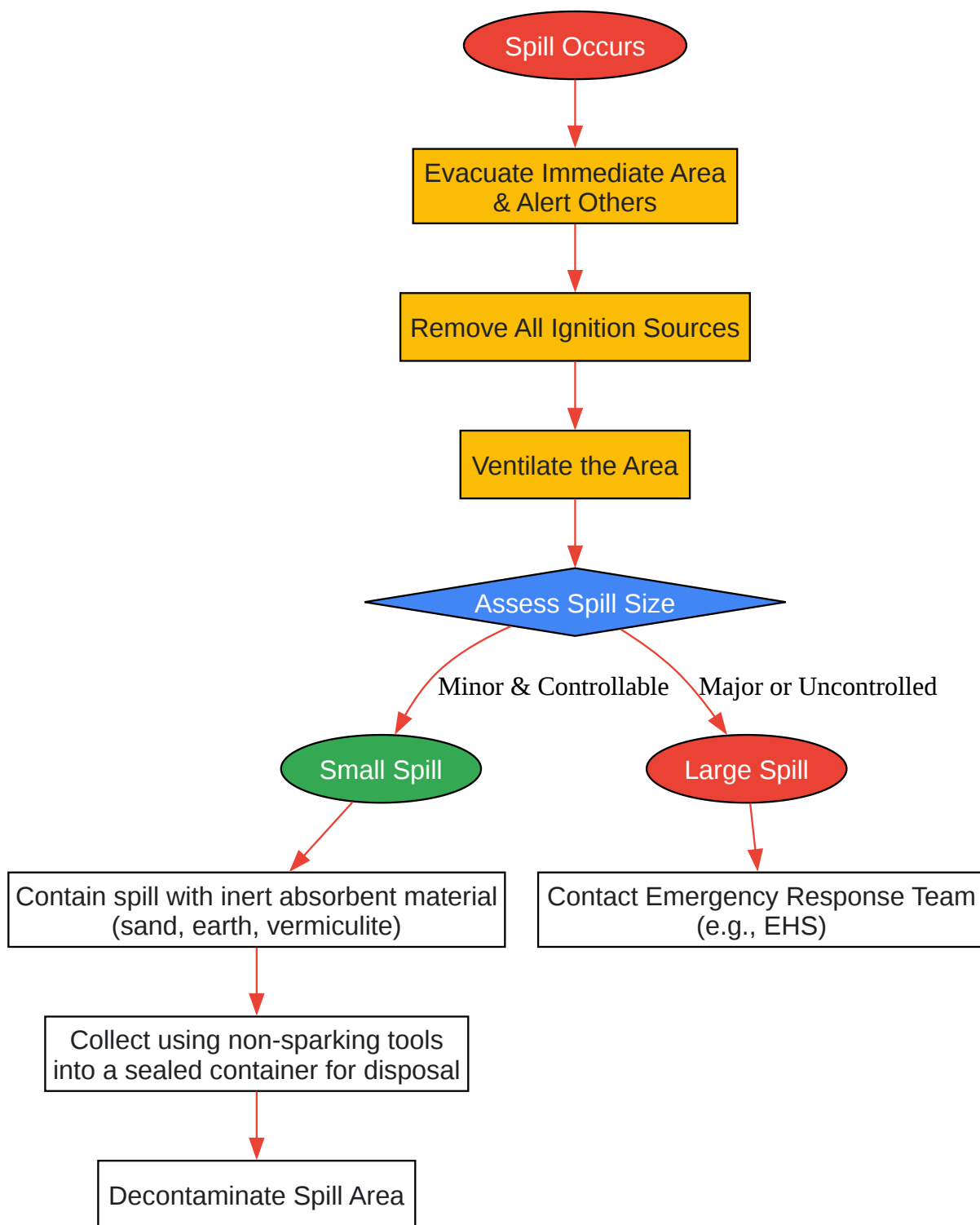
Handling and Storage

- Handling: Wash hands thoroughly after handling.[5] Ground and bond containers when transferring material to prevent static discharge.[5][16] Use only non-sparking tools.[3][8] Keep away from heat, sparks, open flames, and other ignition sources.[5][8]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[5] Store in a designated flammables area with tightly closed containers.[5][16] Protect from sunlight.[8]

Spills, First Aid, and Disposal

Spill Response

A systematic approach is necessary to safely manage a **tert-Butanol** spill.



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Caption: Workflow for responding to a **tert-Butanol** spill.

- Procedure: Evacuate personnel and control entry to the area.[1] Remove all sources of ignition.[3] For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.[3][5] Use non-sparking tools.[5] Prevent entry into sewers.[1]

First Aid Measures

- Inhalation: Remove the person to fresh air. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[1][3]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected skin with large amounts of water.[1]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][3]
- Ingestion: Do NOT induce vomiting.[18] Rinse mouth with water. If the person is conscious, give one or two glasses of water to drink. Seek immediate medical attention.[4][18]

Disposal

Dispose of **tert-Butanol** and contaminated materials as hazardous waste.[1] Follow all federal, state, and local regulations.[19][20] Do not dispose of it in sewers.[1] Surplus and non-recyclable solutions should be offered to a licensed disposal company.[19]

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